

Handling and storage procedures for methoxymethanol in the lab

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Compound of Interest

Compound Name: *Methoxymethanol*

Cat. No.: *B1221974*

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Methoxymethanol: Laboratory Handling and Storage Protocols

Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **methoxymethanol** in a laboratory setting. Due to the limited availability of specific data for **methoxymethanol**, information from structurally similar chemicals, such as methanol and 2-methoxyethanol, has been utilized to establish these guidelines. All users should supplement this information with a thorough review of the most current Safety Data Sheet (SDS) for **methoxymethanol** before commencing any work.

Chemical and Physical Properties

Methoxymethanol is a flammable and toxic organic compound. Its properties necessitate careful handling to minimize exposure and prevent accidents.

Property	Value	Source
Molecular Formula	C ₂ H ₆ O ₂	--INVALID-LINK--
Molecular Weight	62.07 g/mol	--INVALID-LINK--
Appearance	Colorless liquid	--INVALID-LINK--
Boiling Point	82.5 °C at 760 mmHg	--INVALID-LINK--
Flash Point	39.9 °C	--INVALID-LINK--
Density	0.948 g/cm ³	--INVALID-LINK--
Vapor Pressure	51 mmHg at 25°C	--INVALID-LINK--

Hazard Identification and Personal Protective Equipment (PPE)

Methoxymethanol is classified as a flammable liquid and is harmful if swallowed.[1] It may also cause damage to organs.[1] Appropriate personal protective equipment is mandatory to prevent exposure.

Hazard	GHS Pictogram	Required PPE
Flammable Liquid		Fire-retardant lab coat, use in a chemical fume hood away from ignition sources.
Acute Toxicity (Oral)		Nitrile gloves, safety goggles, no eating, drinking, or smoking in the laboratory.
Specific Target Organ Toxicity	kesehatan	Chemical splash goggles, face shield (if splashing is a risk), respiratory protection if ventilation is inadequate.

Recommended PPE Specifications:

PPE Category	Specification	Rationale
Hand Protection	Nitrile or Butyl rubber gloves	Provides resistance to methanol and similar solvents.
Eye Protection	ANSI Z87.1 compliant safety goggles	Protects against splashes and vapors.
Skin and Body Protection	Flame-retardant lab coat, closed-toe shoes, long pants	Protects skin from accidental contact and provides a barrier against fire.
Respiratory Protection	Use in a certified chemical fume hood. If not possible, a NIOSH-approved respirator with organic vapor cartridges is required.	Minimizes inhalation of harmful vapors.

Handling and Storage Procedures

Proper handling and storage are critical to maintaining a safe laboratory environment when working with **methoxymethanol**.

Experimental Protocol: General Handling

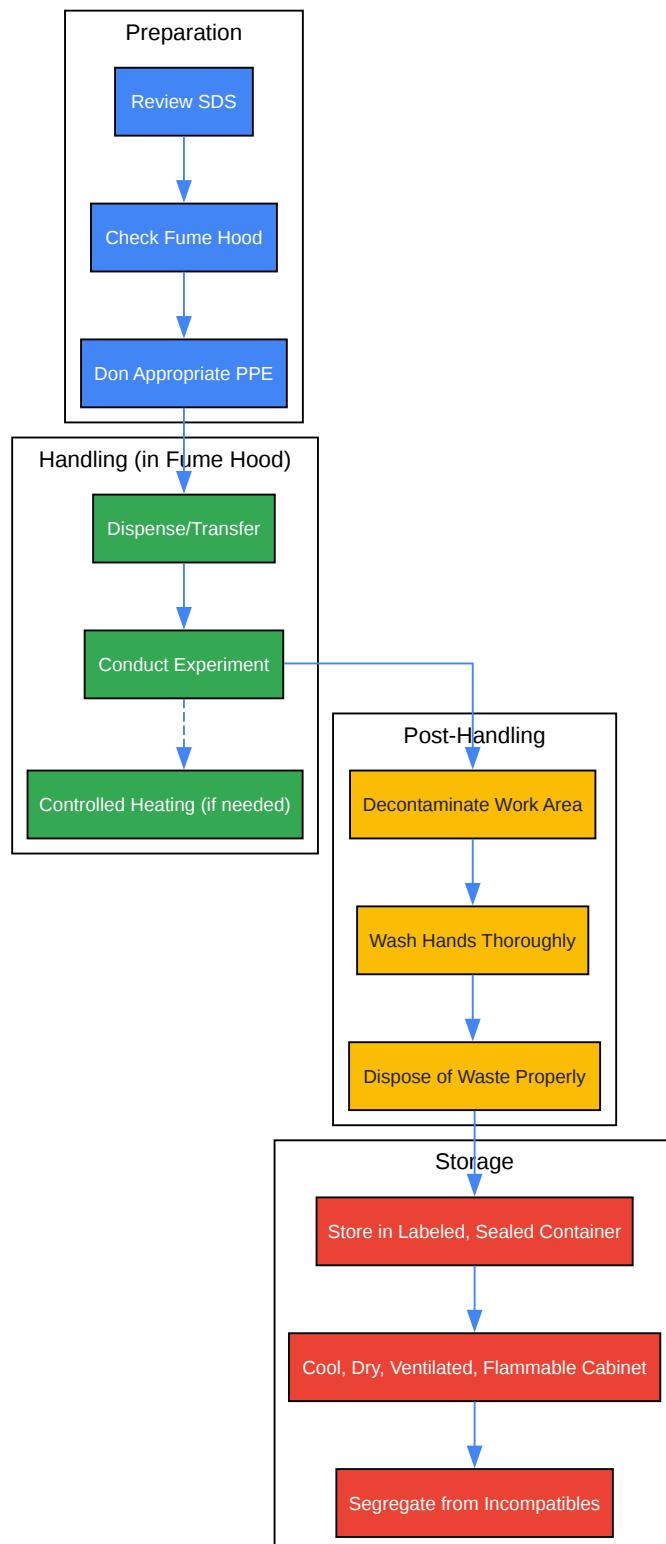
- Preparation: Before handling, ensure that a current Safety Data Sheet (SDS) for **methoxymethanol** is readily accessible. Verify that the chemical fume hood is functioning correctly.
- Personal Protective Equipment: Don all required PPE as outlined in the table above.
- Dispensing: Conduct all transfers and dispensing of **methoxymethanol** inside a certified chemical fume hood to minimize vapor inhalation. Use grounded equipment to prevent static discharge, which could ignite flammable vapors.
- Heating: If heating is required, use a water bath, heating mantle, or another controlled heating source. Do not use an open flame.

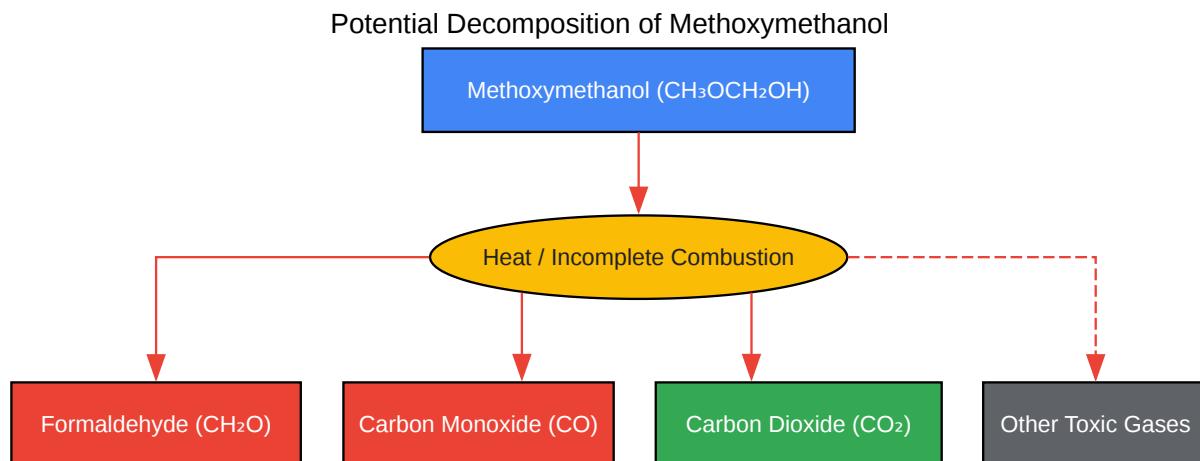
- Post-Handling: After handling, wash hands thoroughly with soap and water. Decontaminate all work surfaces.

Storage Protocol

- Container: Store **methoxymethanol** in its original, tightly sealed container. Ensure the container is properly labeled with the chemical name and all relevant hazard warnings.
- Location: Store in a cool, dry, well-ventilated area designated for flammable liquids. The storage area should be away from direct sunlight, heat, and ignition sources.
- Segregation: Store **methoxymethanol** separately from incompatible materials, as listed in the incompatibility table below.
- Inventory: Maintain an accurate inventory of all stored **methoxymethanol**.

Methoxymethanol Handling and Storage Workflow





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References

- 1. Methoxymethanol | C₂H₆O₂ | CID 62540 - PubChem [pubchem.ncbi.nlm.nih.gov]
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